

The Selectivity Profile of BA6b9: An In-depth Technical Guide

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Compound of Interest

Compound Name: BA6b9

Cat. No.: B15588034

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Introduction

BA6b9 is an allosteric inhibitor of the intermediate-conductance calcium-activated potassium channel SK4 (KCa3.1), a promising therapeutic target for atrial fibrillation.[1][2][3] This technical guide provides a comprehensive overview of the selectivity profile of **BA6b9**, compiling available quantitative data, detailed experimental methodologies, and visual representations of its mechanism of action and relevant signaling pathways.

Selectivity Profile of BA6b9

BA6b9 demonstrates notable selectivity for the SK4 channel over other closely related SK channel subtypes and key cardiac ion channels. Its unique allosteric mechanism of action, targeting the calmodulin-phosphatidylinositol 4,5-bisphosphate (CaM-PIP2) binding domain, contributes to this specificity.[1][2]

Quantitative Selectivity Data

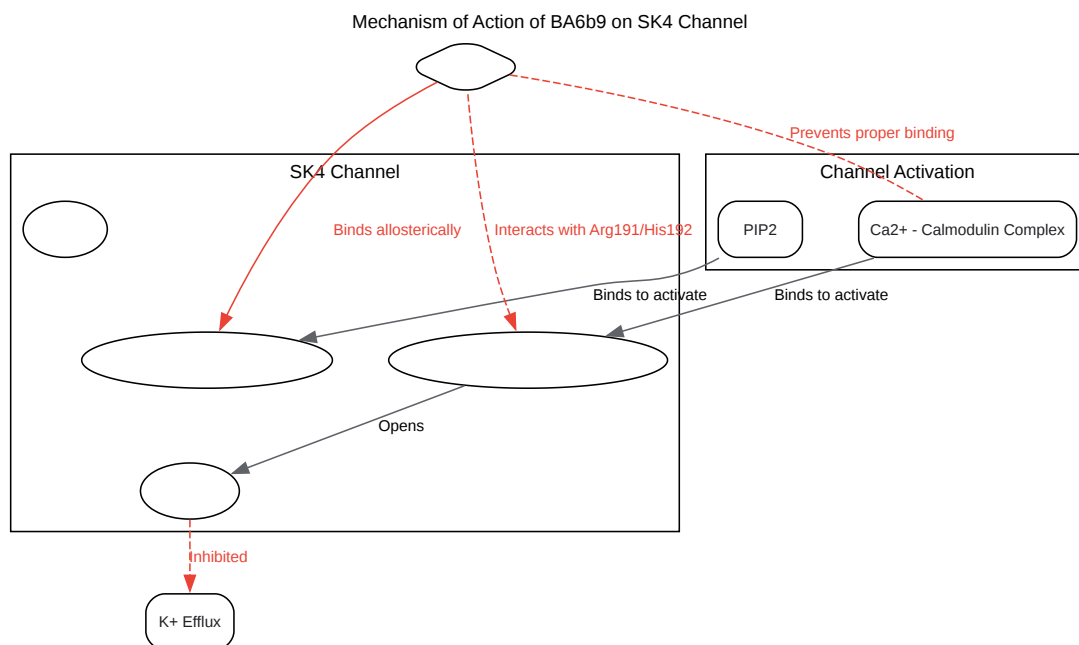
The following table summarizes the known inhibitory activities of **BA6b9** against its primary target, SK4, and a panel of other ion channels.

Target	Assay Type	Test Species	Inhibitory Concentration	% Inhibition	Reference
SK4 (Wild-Type)	Electrophysiology	Human	IC50: 8.6 μ M	50%	[1]
SK4 (Wild-Type)	Whole-Cell Patch Clamp	Human	20 μ M	56 $\pm$ 2%	[2]
SK4 (Wild-Type)	Inside-Out Patch Clamp	Human	10 μ M	66 $\pm$ 5%	[2]
SK1	Electrophysiology	Not Specified	20 μ M	No significant effect	[2]
SK2	Electrophysiology	Not Specified	20 μ M	No significant effect	[2]
SK3	Electrophysiology	Not Specified	20 μ M	No significant effect	[2]
IKur (Kv1.5)	Electrophysiology	Not Specified	Not Specified	No effect	[2]
IK,slow (Kv2.1)	Electrophysiology	Not Specified	Not Specified	No effect	[2]
IKr (hERG)	Electrophysiology	Not Specified	Not Specified	No effect	[2]
IKs (KCNQ1+KCNB1)	Electrophysiology	Not Specified	Not Specified	No effect	[2]

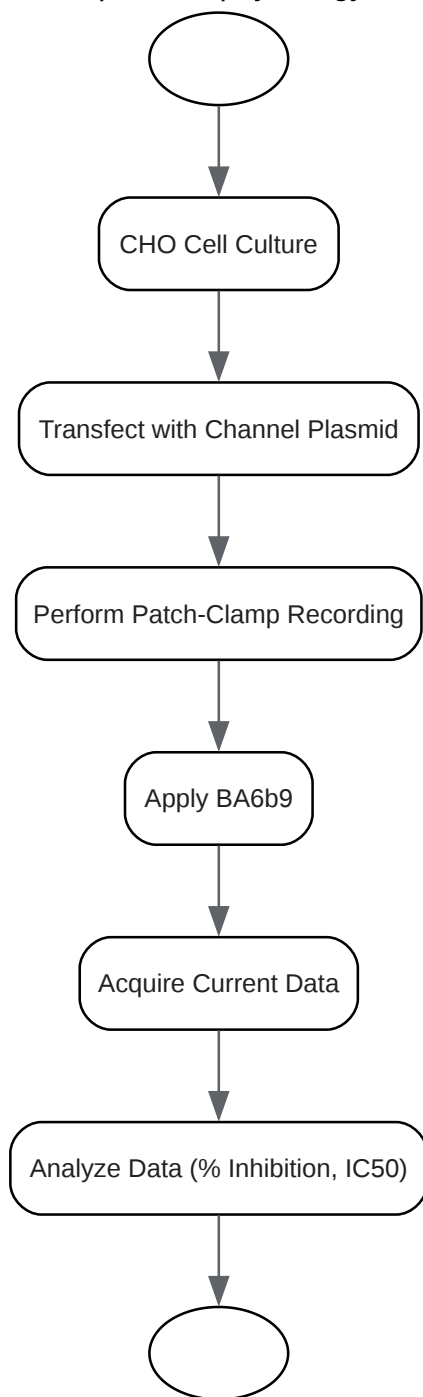
Note: A broader off-target screening panel for **BA6b9** against a wide range of kinases and other receptors is not publicly available at the time of this publication.

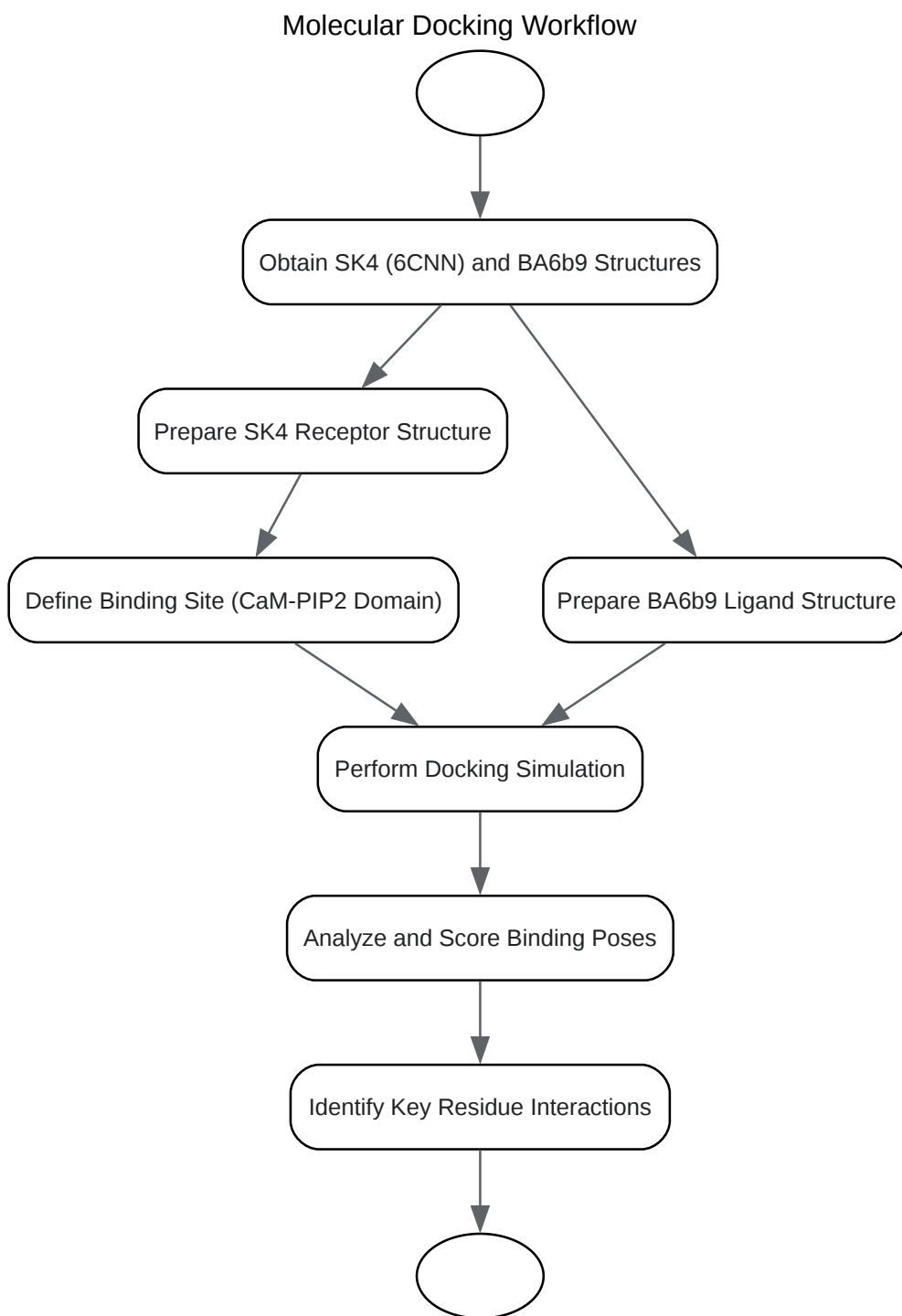
Mechanism of Action and Signaling Pathway

BA6b9 acts as an allosteric inhibitor by binding to a previously untargeted region on the SK4 channel: the CaM–PIP2-binding domain.^{[1][2]} This interaction specifically involves two residues in the S4–S5 linker of the channel, Arg191 and His192.^[1] These residues are not conserved in the SK1, SK2, and SK3 subunits, which is the structural basis for the selectivity of **BA6b9** for SK4.^[1] By binding to this site, **BA6b9** prevents the proper interaction of the Ca²⁺–CaM N-lobe with the channel linker region, thereby inhibiting channel activation.^[1]



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References

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- [2. The SK4 channel allosteric blocker, BA6b9, reduces atrial fibrillation substrate in rats with reduced ejection fraction - PMC \[pmc.ncbi.nlm.nih.gov\]](#)
- [3. researchgate.net \[researchgate.net\]](#)
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